

# improving the reproducibility of single-grain (U-Th)/He ages for gold

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## Compound of Interest

Compound Name: Gold;thorium

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## Technical Support Center: Single-Grain (U-Th)/He Dating of Gold

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to improve the reproducibility of single-grain (U-Th)/He ages for gold. The information is tailored for researchers, scientists, and drug development professionals utilizing this geochronological technique.

## Troubleshooting Guides

This section addresses specific issues that may arise during single-grain (U-Th)/He analysis of gold, leading to irreproducible ages.

Issue 1: High variability in single-grain ages from the same sample.

- Question: We are analyzing multiple gold grains from the same sample, which should have the same age, but we are getting a wide scatter of (U-Th)/He ages that far exceeds the analytical uncertainty. What are the potential causes?
- Answer: High dispersion among single-grain ages is a common challenge in (U-Th)/He dating and can stem from several factors inherent to the gold sample and the analytical process.<sup>[1]</sup> Key potential causes include:

- Heterogeneous Distribution of Uranium (U) and Thorium (Th): Unlike minerals that incorporate U and Th into their crystal lattice, gold often hosts these parent elements in sub-micrometer inclusions of other minerals, such as phosphates of rare earth elements. [2] The size, abundance, and distribution of these inclusions can vary significantly from one gold grain to another, leading to different U and Th concentrations and, consequently, variable helium (He) production.
- Presence of "Parentless" Helium: If the U- and Th-rich inclusions are small (less than a few micrometers), the alpha particles (He nuclei) produced during radioactive decay can be implanted into the surrounding gold matrix. [2][3][4] However, if larger or more abundant inclusions are present, they can contribute "parentless" He, which is He that has not been produced by U and Th within the gold itself, leading to erroneously old ages. [3][4]
- Fluid and Gas Inclusions: Gold grains can contain fluid or gas inclusions that may be a source of low-temperature helium, which can be released during analysis and contribute to age dispersion. [2]
- Variable Grain Size and Alpha Ejection: The size and shape of each gold grain influence the proportion of He lost through alpha ejection. [5][6] Smaller grains have a larger surface area-to-volume ratio, resulting in a greater fraction of He being ejected, which, if not accurately corrected for, can lead to age discrepancies. [5][6]
- Sample Quality: The presence of fractures or broken grains can compromise He retention and contribute to scattered ages. [1]

Issue 2: Consistently obtaining ages that are too old or too young.

- Question: Our calculated (U-Th)/He ages for a gold sample with a known approximate age are consistently either significantly older or younger than expected. What could be causing this systematic error?
- Answer: Systematic inaccuracies in (U-Th)/He ages often point to issues with the alpha-ejection correction or the presence of undetected sources of He or U/Th.
  - Over- or Under-correction for Alpha Ejection: The alpha-ejection correction (FT) is a critical step in age calculation. [5][6][7][8] If the geometry of the gold grains is not accurately modeled, the FT correction can be inaccurate. For instance, assuming a simple spherical

or prismatic shape for a morphologically complex grain can lead to systematic errors.[8] Furthermore, if the U and Th are concentrated near the rim of the grain, a standard FT correction assuming homogeneous distribution will overestimate He loss, resulting in an age that is too old.[8] Conversely, if the core is enriched in U and Th, the correction may be insufficient, leading to an age that is too young.[8]

- Parentless Helium from Inclusions: As mentioned previously, U- and Th-rich inclusions are a primary source of parentless He, which can significantly increase the measured He concentration and lead to erroneously old ages.[3][4][9]
- Incomplete Dissolution of Inclusions: During the U and Th analysis by ICP-MS, if the acid digestion does not completely dissolve the U- and Th-bearing inclusions, the measured parent concentrations will be too low, resulting in calculated ages that are too old.

Issue 3: High analytical blanks or poor instrument sensitivity.

- Question: We are experiencing high helium blanks in our noble gas mass spectrometer and/or poor sensitivity during U and Th analysis with the ICP-MS. How can we troubleshoot these instrumental issues?
- Answer: High blanks and poor sensitivity are common instrumental problems that can significantly impact the accuracy and precision of (U-Th)/He dating.
  - Noble Gas Mass Spectrometry (Helium Measurement):
    - Leaks: The ultra-high vacuum system of the mass spectrometer is susceptible to leaks, which can introduce atmospheric helium and increase the blank. A helium leak detector is essential for identifying and repairing leaks.
    - Gas Purity: The purity of the argon carrier gas and other gases used in the system is crucial. Contaminated gas sources can introduce helium.
    - Memory Effects: Previous high-concentration samples can lead to memory effects in the extraction line and mass spectrometer, causing elevated blanks. Thorough baking of the extraction line between samples is necessary to minimize this.
  - Inductively Coupled Plasma Mass Spectrometry (U and Th Measurement):

- Contamination: Contamination of reagents (acids, water), labware, or the sample introduction system of the ICP-MS can introduce external U and Th, leading to inaccurate results. Using high-purity reagents and acid-leached labware is critical.
- Nebulizer and Spray Chamber Issues: A clogged or improperly functioning nebulizer can lead to poor sample introduction and low sensitivity. The spray chamber should be regularly cleaned to remove deposits.
- Cone Conditioning: The sampler and skimmer cones of the ICP-MS require regular cleaning and conditioning, especially when analyzing samples with complex matrices. [\[10\]](#) Deposits on the cones can affect ion transmission and sensitivity.[\[10\]](#)

## Frequently Asked Questions (FAQs)

Q1: What is the ideal grain size for single-grain (U-Th)/He dating of gold?

A1: There is no single "ideal" grain size, as the optimal size is a trade-off. Larger grains will have a smaller proportion of He loss due to alpha ejection, which reduces the magnitude and uncertainty of the FT correction.[\[5\]](#)[\[6\]](#) However, larger grains are also more likely to contain larger or more numerous U- and Th-rich inclusions, which can be a significant source of error. A common practice for other minerals is to select grains with a radius greater than 30  $\mu\text{m}$  to minimize the impact of grain size differences on closure temperature.[\[11\]](#) For gold, a careful microscopic examination of each grain to assess the inclusion population is crucial, and it may be preferable to analyze smaller, inclusion-poor grains over larger, inclusion-rich ones.

Q2: How can the influence of U- and Th-rich inclusions be minimized?

A2: Minimizing the effect of inclusions is a key challenge. Here are some strategies:

- Meticulous Grain Selection: Careful hand-picking of gold grains under a high-magnification microscope is the first and most critical step. Grains with visible inclusions should be avoided.
- In-situ Analytical Techniques: Laser ablation-based methods that allow for in-situ analysis of both He and U/Th within a single grain can help to identify and avoid analyzing areas with high concentrations of inclusions.

- Complete Dissolution: For the U and Th analysis, using aggressive acid digestion protocols (e.g., with hydrofluoric acid) in a high-pressure "bomb" can help to ensure the complete dissolution of refractory mineral inclusions.[9]

Q3: What is the alpha-ejection (FT) correction, and why is it important for gold?

A3: Alpha particles ( $4\text{He}$  nuclei) are ejected with significant energy during radioactive decay and can travel several micrometers before stopping.[5] In small crystals like single gold grains, a significant fraction of the alpha particles produced near the grain's surface can be ejected and lost from the crystal.[5][6][7] The alpha-ejection correction (FT) is a calculated factor that accounts for this lost helium based on the grain's size and shape.[5][6][7] This correction is crucial for obtaining accurate (U-Th)/He ages, as uncorrected ages will be erroneously young. The accuracy of the FT correction is highly dependent on the accurate measurement of the grain's dimensions and the assumption of a homogeneous distribution of U and Th.[8]

Q4: Can radiation damage affect (U-Th)/He ages in gold?

A4: While radiation damage is a significant factor in minerals like zircon and apatite, where it can affect helium diffusivity, its impact on gold is less well understood. The primary concern with gold is not so much the damage to the gold crystal lattice itself, but rather the heterogeneous distribution of the radiation source (the U- and Th-bearing inclusions). The alpha decay from these inclusions is what produces the helium that is then implanted into the gold.

## Data Presentation

The following tables provide illustrative examples of how different factors can affect the reproducibility of single-grain (U-Th)/He ages. The data are hypothetical but based on the principles discussed in the literature.

Table 1: Effect of U-Th Inclusions on Apparent (U-Th)/He Age

Grain ID	Visible Inclusions	U (ppm)	Th (ppm)	<sup>4</sup> He (nmol/g)	Calculated Age (Ma)	Reproducibility
Au-01	None	0.5	1.2	0.025	10.2 ± 0.5	High
Au-02	None	0.6	1.5	0.031	10.5 ± 0.6	High
Au-03	Multiple, small	2.1	5.3	0.152	15.1 ± 1.2	Low
Au-04	One large	1.8	4.1	0.125	14.3 ± 1.1	Low

Table 2: Influence of Grain Size on Alpha-Ejection Correction and Age

Grain ID	Average Radius (μm)	FT Correction Factor	Uncorrected Age (Ma)	Corrected Age (Ma)	Reproducibility
Au-05	80	0.85	8.7	10.2	High
Au-06	75	0.83	8.5	10.2	High
Au-07	40	0.65	6.8	10.5	Moderate
Au-08	35	0.58	6.0	10.3	Moderate

## Experimental Protocols

A detailed, standardized protocol for single-grain (U-Th)/He dating of gold is still under development in the scientific community. However, a general workflow can be adapted from established procedures for other minerals.

### 1. Sample Preparation:

- Crush and sieve the host rock to liberate individual gold grains.
- Separate gold grains using density and magnetic separation techniques.

- Hand-pick individual gold grains under a binocular microscope, selecting for grains with minimal visible inclusions and fractures.
- Photograph and measure the dimensions (length, width, and height) of each selected grain for the alpha-ejection correction calculation.
- Load each grain into a separate, labeled micro-furnace (e.g., a platinum or niobium tube).

## 2. Helium Measurement:

- Load the micro-furnaces into the ultra-high vacuum extraction line of a noble gas mass spectrometer.
- Heat each grain individually using a laser to release the trapped helium.
- Purify the extracted gas to remove active gases.
- Measure the abundance of  $4\text{He}$  using the mass spectrometer.
- Calibrate the measured He abundance against a known standard gas.

## 3. U-Th Measurement:

- Retrieve the degassed gold grain from the micro-furnace.
- Place the grain in a clean vial and add a known amount of a calibrated  $^{235}\text{U}$  and  $^{230}\text{Th}$  spike solution.
- Digest the gold grain and any inclusions using a mixture of strong acids (e.g., aqua regia followed by hydrofluoric acid) in a sealed vessel at high temperature and pressure to ensure complete dissolution.
- Dilute the resulting solution to an appropriate concentration for ICP-MS analysis.
- Measure the isotopic ratios of U and Th in the solution using an ICP-MS.
- Calculate the total amounts of U and Th in the original grain based on the isotope dilution data.

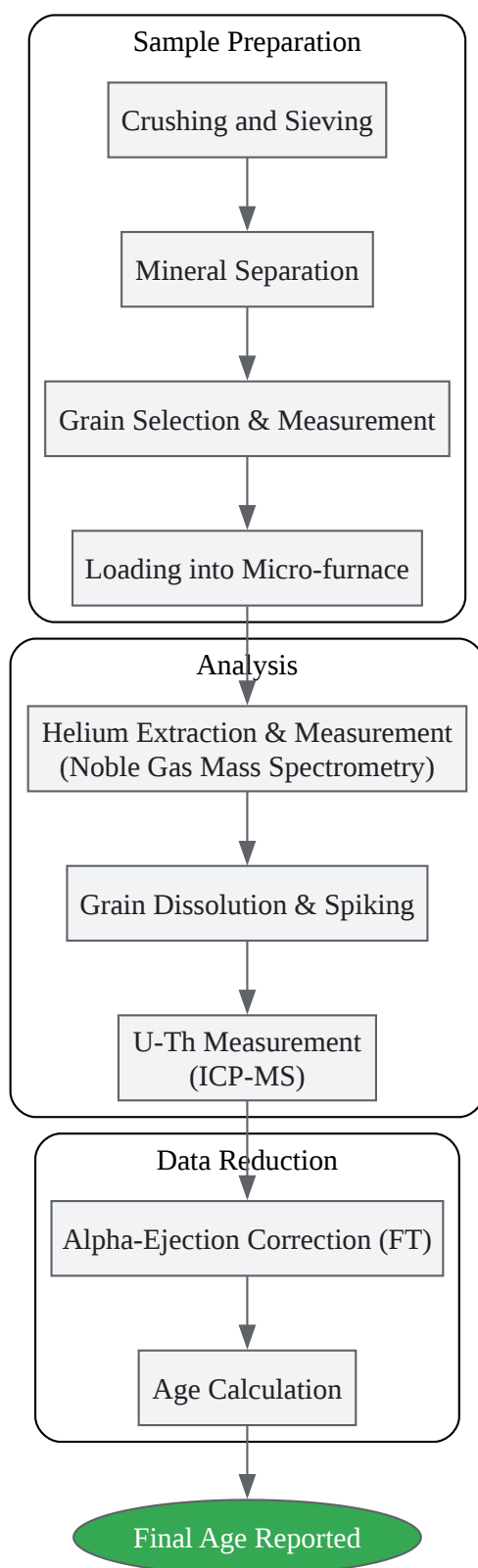
#### 4. Age Calculation:

- Calculate the alpha-ejection correction factor (FT) for each grain based on its measured dimensions.
- Use the measured amounts of  $^4\text{He}$ , U, and Th, along with the FT factor and the decay constants for U and Th, to calculate the (U-Th)/He age for each single grain.

## Visualizations

Experimental Workflow for Single-Grain (U-Th)/He Dating of Gold

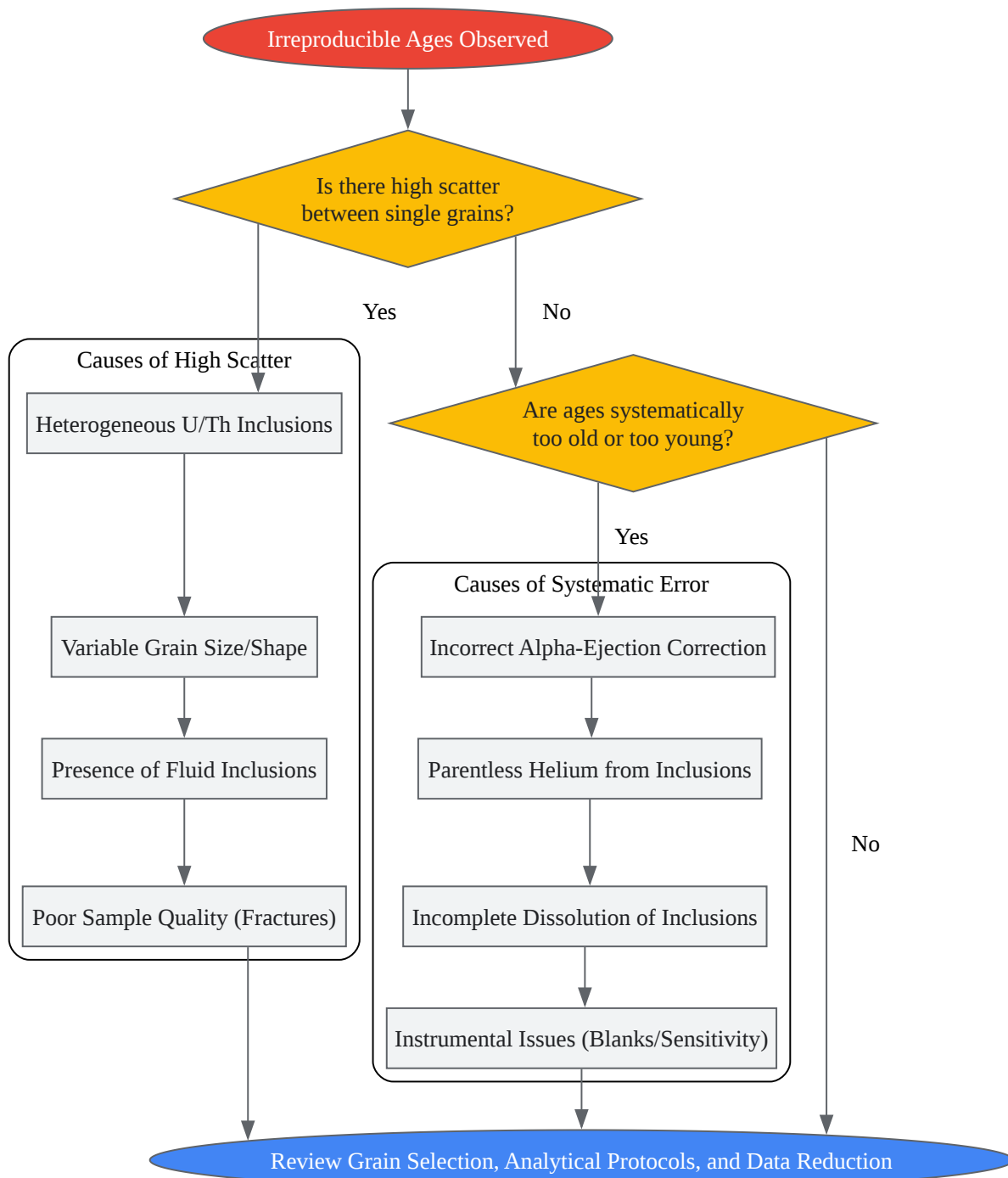




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Caption: Generalized workflow for single-grain (U-Th)/He dating of gold.

## Troubleshooting Logic for Irreproducible (U-Th)/He Ages

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Caption: A logical approach to troubleshooting irreproducible (U-Th)/He ages.

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## References

- 1. phenomenex.blob.core.windows.net [phenomenex.blob.core.windows.net]
- 2. A simple method for in-situ U-Th-He dating [ucl.ac.uk]
- 3. discovery.ucl.ac.uk [discovery.ucl.ac.uk]
- 4. researchgate.net [researchgate.net]
- 5. agilent.com [agilent.com]
- 6. blog.txscientific.com [blog.txscientific.com]
- 7. sediment.uni-goettingen.de [sediment.uni-goettingen.de]
- 8. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 9. ICP determination of U and Th --- Sedimentology / Environmental Geology Göttingen [sediment.uni-goettingen.de]
- 10. Troubleshooting ICP Spectrometer Performance | Labcompare [labcompare.com]
- 11. An investigation of factors affecting the reproducibility of (U-Th)/He ages of high- and low-U minerals [jstage.jst.go.jp]
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